

ZIn005 Administration Guide for Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **ZIn005**

Cat. No.: **B1684406**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

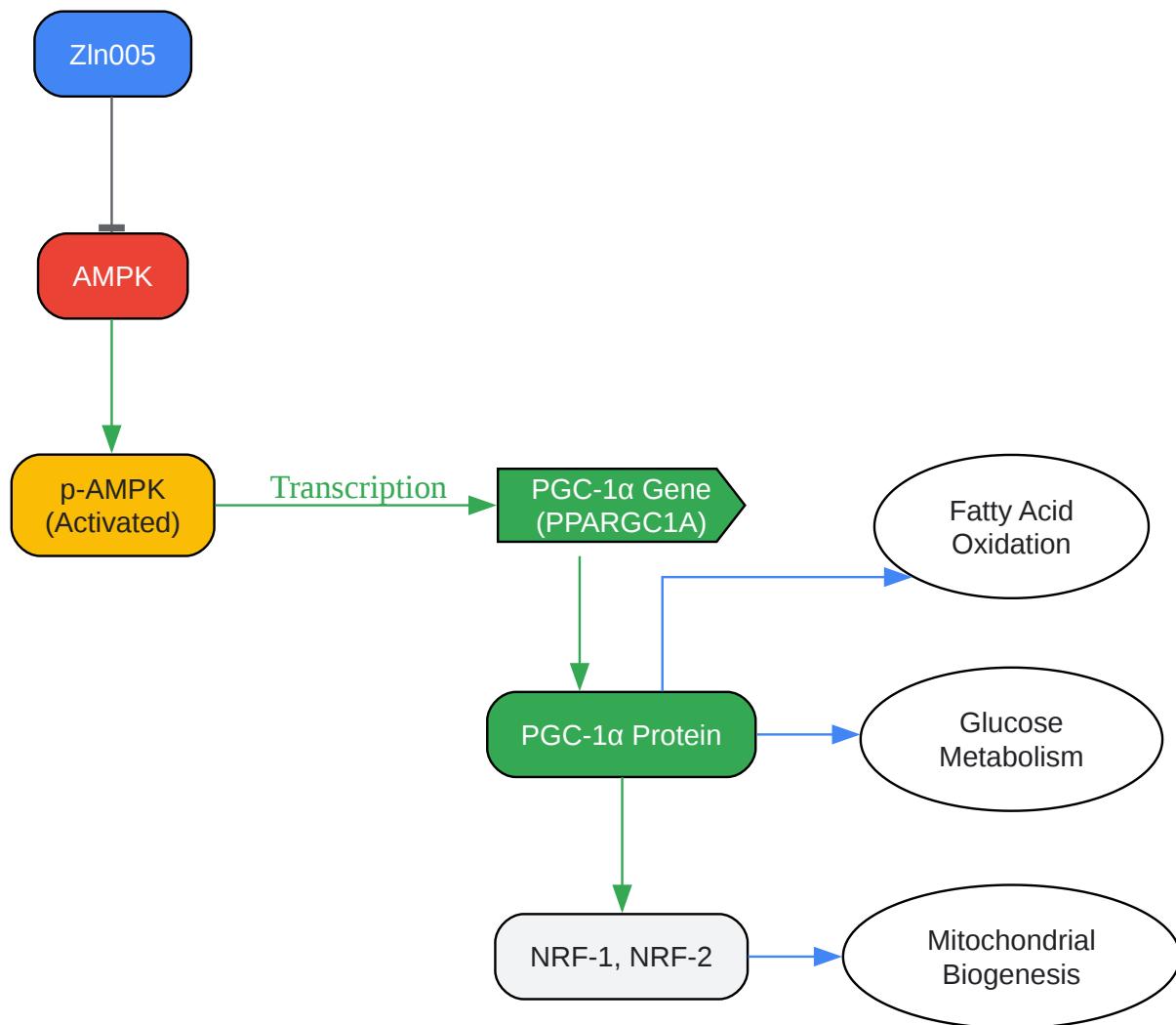
ZIn005 is a small molecule that acts as a potent and selective transcriptional activator of Peroxisome proliferator-activated receptor-gamma coactivator-1 alpha (PGC-1 α).^[1] PGC-1 α is a master regulator of mitochondrial biogenesis, energy metabolism, and the cellular stress response.^{[2][3]} Dysregulation of PGC-1 α has been implicated in various metabolic diseases, including type 2 diabetes, as well as in neurodegenerative disorders and cardiovascular conditions. **ZIn005** has been shown to increase the expression of PGC-1 α and its downstream target genes, leading to enhanced mitochondrial function, improved glucose uptake, and increased fatty acid oxidation in various cell types.^[1] These attributes make **ZIn005** a valuable tool for studying cellular metabolism and a potential therapeutic agent for metabolic and mitochondrial-related diseases.

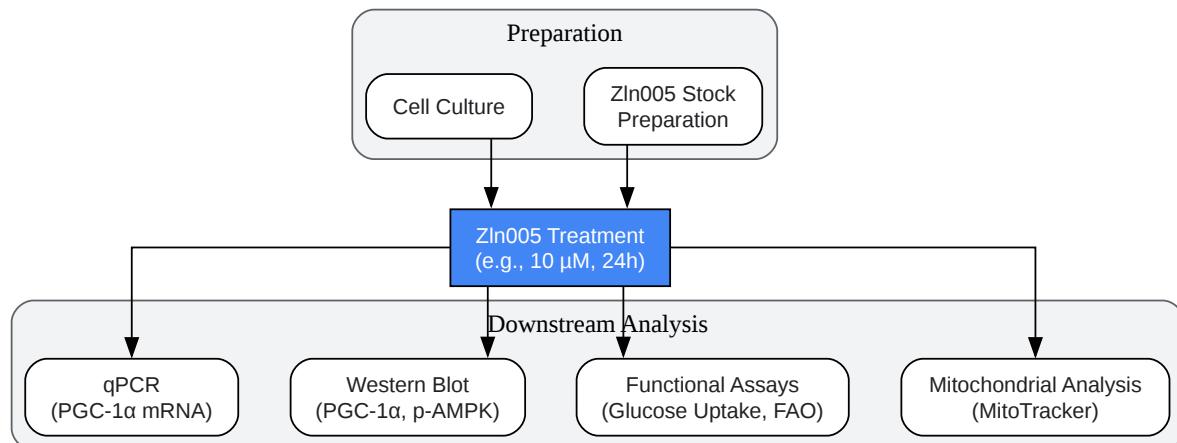
This guide provides detailed protocols for the administration of **ZIn005** in cell culture experiments, along with methods for assessing its biological effects.

Mechanism of Action

ZIn005 upregulates the transcription of the PPARGC1A gene (encoding PGC-1 α). This action is mediated, at least in part, through the activation of AMP-activated protein kinase (AMPK).^{[1][4]} Activated AMPK can phosphorylate transcription factors that promote the expression of

PGC-1 α . Subsequently, PGC-1 α co-activates nuclear respiratory factors (NRF-1 and NRF-2) and other transcription factors to stimulate the expression of genes involved in mitochondrial biogenesis (e.g., mitochondrial transcription factor A, TFAM), fatty acid oxidation, and glucose metabolism.^{[2][4]}





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- To cite this document: BenchChem. [ZIn005 Administration Guide for Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1684406#zln005-administration-guide-for-cell-culture-experiments>

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